

An In-Depth Technical Guide to the Safe Handling of Ibuprofen-d4

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Compound of Interest

Compound Name: *Ibuprofen-d4*

Cat. No.: *B15557628*

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This guide provides comprehensive safety data and handling precautions for **Ibuprofen-d4**, tailored for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets (SDS) and best practices for handling deuterated compounds.

Hazard Identification and Classification

Ibuprofen-d4 is the deuterated form of Ibuprofen. While specific toxicity data for the deuterated compound is limited, the safety profile is generally extrapolated from the parent compound, Ibuprofen. It is considered hazardous and requires careful handling.

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.

Hazard Class	Category
Acute toxicity, Oral	Category 4
Serious Eye Damage/Eye Irritation	Category 2A
Specific target organ toxicity (single exposure), Respiratory system	Category 3

Physical and Chemical Properties

The physical and chemical properties of **Ibuprofen-d4** are crucial for its safe handling and storage.

Property	Value
Molecular Formula	C ₁₃ H ₁₄ D ₄ O ₂
Molecular Weight	210.31 g/mol
Appearance	White to off-white solid/powder
Melting Point	75 - 78 °C (167 - 172.4 °F)
Boiling Point	157 °C (314.6 °F) at 4 mmHg
Water Solubility	21 mg/L
Log P (octanol/water)	3.97

Toxicological Information

Toxicological data for **Ibuprofen-d4** is primarily based on the non-deuterated form, Ibuprofen.

Toxicity Metric	Value	Species
LD50 Oral	636 mg/kg	Rat
Routes of Exposure	Inhalation, ingestion, skin, and eyes.	
Acute Effects	Eyes: Causes serious eye irritation. Skin: May be harmful if absorbed through the skin and may cause skin irritation. Inhalation: May be harmful if inhaled and may cause respiratory tract irritation. Ingestion: Harmful if swallowed.	
Chronic Effects	Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH. Mutagenic/Teratogenic Effects: No data available.	

Ingestions of more than 400 mg/kg of ibuprofen are associated with severe symptoms such as seizures, apnea, hypotension, and metabolic acidosis.

Handling and Storage Precautions

Proper handling and storage are critical to maintain the integrity of **Ibuprofen-d4** and ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a laboratory fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.

- Use appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

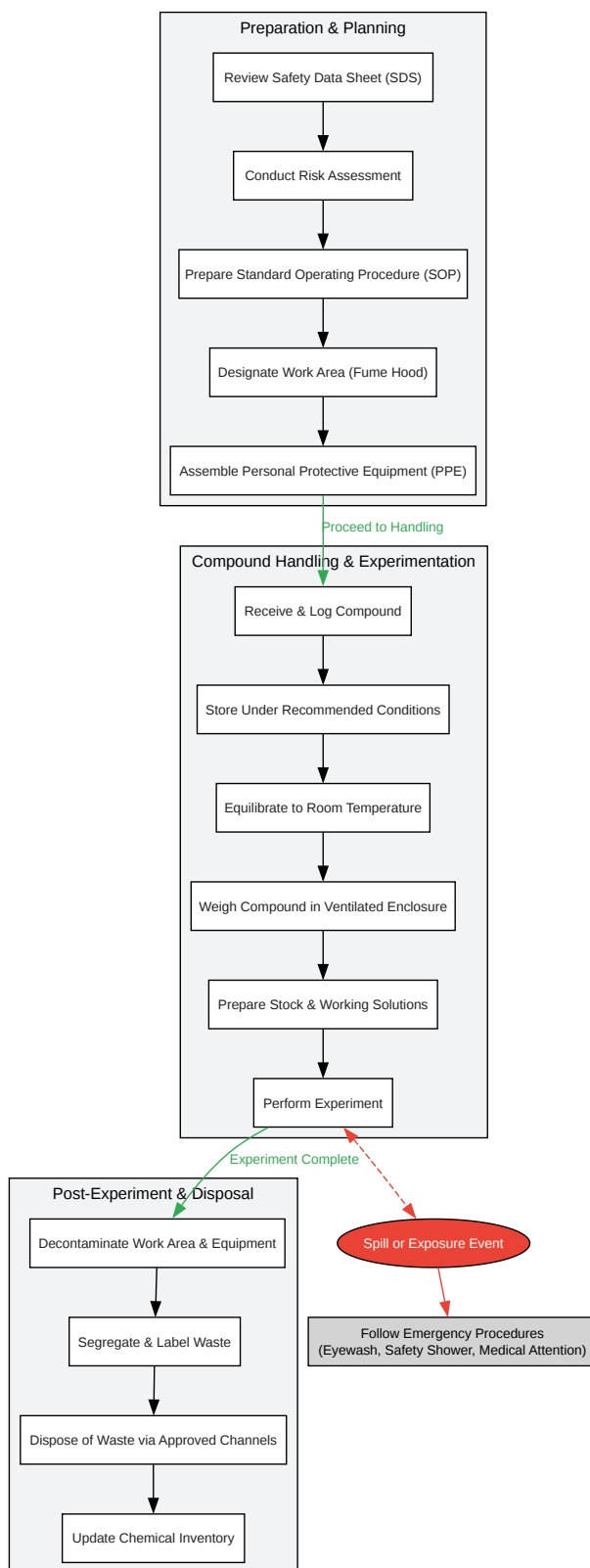
Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store at room temperature unless otherwise specified by the manufacturer. Some sources recommend refrigeration for long-term storage.
- Protect from light by storing in amber vials or in the dark.
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and contamination.
- Store away from incompatible materials such as strong oxidizing agents.

Experimental Protocols and Workflows

Specific experimental protocols for the safety assessment of **ibuprofen-d4** are not publicly available. Safety assessments are typically conducted by the manufacturer and are based on data from the parent compound. The primary use of **ibuprofen-d4** in research is as an internal standard for quantitative analysis.

The following section outlines a general experimental workflow for the safe handling of deuterated compounds like **ibuprofen-d4** in a research setting.



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Caption: Workflow for the safe handling of **Ibuprofen-d4** in a laboratory setting.

First Aid and Emergency Procedures

In case of exposure or accident, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.
Accidental Release	Use personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable containers for disposal. Do not let the product enter drains.

Fire-Fighting Measures

Property	Details
Flammability	Not flammable or combustible.
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Carbon oxides (CO, CO ₂).
Special Protective Equipment	Wear a self-contained breathing apparatus for firefighting if necessary.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **ibuprofen-d4**.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use. Wear impervious clothing to protect the body.
Respiratory Protection	A full-face respirator with appropriate cartridges should be used if a risk assessment indicates it is necessary.

By adhering to the guidelines outlined in this document, researchers can safely handle **ibuprofen-d4**, minimizing risks to themselves and the integrity of their experiments. Always refer to the specific Safety Data Sheet provided by the supplier for the most accurate and up-to-date information.

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References

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